

1,4-Dibromobenzene: A Comprehensive Technical Guide to Safety and Toxicity

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Compound of Interest

Compound Name: 1,4-Dibromobenzene

Cat. No.: B042075

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety and toxicity profile of **1,4-Dibromobenzene** (p-dibromobenzene). The information is intended to support risk assessment and ensure safe handling in research and development settings. Data has been compiled from Safety Data Sheets (SDS), toxicological databases, and regulatory information.

Chemical and Physical Properties

1,4-Dibromobenzene is a crystalline solid at room temperature.^[1] Its physical and chemical properties are critical for understanding its behavior and potential for exposure.

Property	Value	Reference
Chemical Formula	C ₆ H ₄ Br ₂	[2]
Molecular Weight	235.90 g/mol	[3]
CAS Number	106-37-6	[2]
Appearance	White to off-white crystalline solid	[1]
Odor	Aromatic, similar to xylene or mothballs	[4][5]
Melting Point	83 - 89 °C	[3][6]
Boiling Point	219 - 220.4 °C	[2][6]
Density	1.841 g/cm ³ at 25 °C	[7]
Vapor Pressure	0.0575 mm Hg at 25 °C	[6]
Solubility	Insoluble in water; Soluble in ethanol, benzene, diethyl ether, acetone, and carbon disulfide.[8]	
Log Kow (LogP)	3.79	[4]

Hazard Identification and GHS Classification

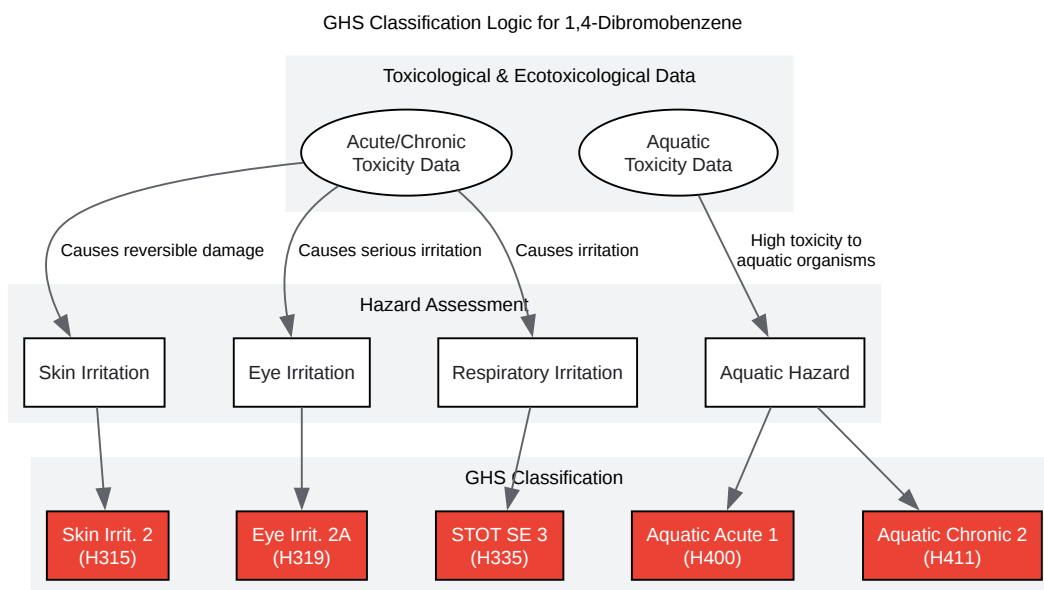
1,4-Dibromobenzene is classified as a hazardous substance. The primary hazards are associated with irritation and aquatic toxicity.[9]

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation. [10]
Serious Eye Irritation	2A / 2	H319: Causes serious eye irritation. [10]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation. [10]
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life. [3]
Hazardous to the Aquatic Environment, Chronic	2	H411: Toxic to aquatic life with long lasting effects. [11]

GHS Label Elements:

- Pictograms:
 - GHS07 (Exclamation Mark)
 - GHS09 (Environment)
- Signal Word: Warning[\[10\]](#)

The following diagram illustrates the logical workflow for GHS classification based on toxicological data.



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GHS Classification Workflow for **1,4-Dibromobenzene**.

Toxicological Data

Exposure to **1,4-Dibromobenzene** can lead to various adverse health effects. The primary routes of exposure are inhalation, skin contact, and eye contact.[9]

Acute Toxicity

The compound exhibits moderate acute toxicity.[1]

Route	Species	Value	Reference
Oral	Mouse	LD50 = 3120 mg/kg	[6][10][12]
Oral	Rat	TDLo = 1800 mg/kg	[6][12]
Inhalation	-	No data available	[3]
Dermal	-	No data available	[3]

Irritation and Sensitization

- Skin Irritation: Causes skin irritation.[10] Prolonged or repeated contact may cause redness and pain.
- Eye Irritation: Causes serious eye irritation, which may result in redness, pain, and tearing of the eyes.[10][13]
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory tract irritation.[10]
- Sensitization: It is not classified as a respiratory or skin sensitizer.[14]

Repeated Dose Toxicity

Chronic exposure may lead to target organ damage.[3] Studies on rats administered **1,4-Dibromobenzene** orally showed increased liver-to-body weight ratios and effects on hepatic microsomal enzyme activity, suggesting potential liver toxicity.[15] The target organs are considered to be the liver, kidneys, and central nervous system.[4]

Carcinogenicity, Mutagenicity, and Reproductive Toxicity

- Carcinogenicity: **1,4-Dibromobenzene** is not listed as a carcinogen by the International Agency for Research on Cancer (IARC), National Toxicology Program (NTP), or Occupational Safety and Health Administration (OSHA).[3][6][12]
- Mutagenicity: It is not classified as a germ cell mutagen.[14]
- Reproductive Toxicity: It is not classified as a reproductive toxicant.[14]

Ecotoxicity

1,4-Dibromobenzene is very toxic to aquatic life, with long-lasting effects.[\[3\]](#)[\[14\]](#)

Test	Species	Value	Exposure Time	Reference
Acute LC50	Fish (Poecilia reticulata)	0.68 mg/L	96 h	
Acute LC50	Fish	4.72 mg/L	96 h	[14]
Acute EC50	Algae	4.86 mg/L	96 h	[14]
Bioaccumulation Factor (BCF)	Mosquito fish (Gambusia affinis)	220	96 h	

The substance is not readily biodegradable and has the potential for bioaccumulation.[\[4\]](#) It is expected to have slight mobility in soil.[\[4\]](#)

Experimental Protocols

Detailed toxicological testing follows standardized guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key toxicity endpoints.

Acute Oral Toxicity (Based on OECD Guideline 420: Fixed Dose Procedure)

- Objective: To determine the acute oral toxicity of a substance.
- Principle: A stepwise procedure where groups of animals of a single sex (typically female rats) are dosed at fixed levels (5, 50, 300, 2000, or 5000 mg/kg). The method aims to identify a dose that produces evident toxicity without mortality, allowing for classification.
- Methodology:
 - Sighting Study: An initial animal is dosed to determine the appropriate starting dose for the main study.

- Dose Administration: The test substance is administered in a single dose by oral gavage to fasted animals. An aqueous solution is preferred, followed by a solution in oil (e.g., corn oil).[16]
- Observation: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, behavior, etc.), and body weight changes for at least 14 days.[17]
- Necropsy: All animals (those that die during the study and survivors at the end) undergo a gross necropsy to examine for pathological changes.[16]
- Endpoint: The results are used to classify the substance according to the Globally Harmonized System (GHS).[18]

Dermal Irritation (Based on OECD Guideline 404: Acute Dermal Irritation/Corrosion)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.[8]
- Principle: The test substance is applied to the skin of a single animal (typically an albino rabbit) in a stepwise manner to observe for skin reactions.[8]
- Methodology:
 - Preparation: A small area of the animal's dorsal skin is clipped free of fur.
 - Application: A 0.5 g or 0.5 mL dose of the test substance is applied to a small patch of skin (approx. 6 cm²) and covered with a gauze patch and occlusive dressing.[8]
 - Exposure: The exposure period is typically up to 4 hours.[9]
 - Observation: After exposure, the patch is removed, and the skin is observed for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal.[9]
 - Scoring: The reactions are scored using a standardized system (e.g., Draize scale).
 - Confirmatory Test: If no corrosive effect is seen, the test is confirmed on additional animals.[8]

Eye Irritation (Based on OECD Guideline 405: Acute Eye Irritation/Corrosion)

- Objective: To determine the potential of a substance to cause eye irritation or corrosion.
- Principle: A single dose of the test substance is applied to one eye of an experimental animal (albino rabbit), with the other eye serving as a control.[\[19\]](#)[\[20\]](#) The use of analgesics and anesthetics is recommended to minimize pain.[\[19\]](#)
- Methodology:
 - Animal Selection: Healthy, young adult albino rabbits are used. Both eyes are examined 24 hours before the test to ensure no pre-existing irritation or defects.[\[19\]](#)
 - Application: The test substance is instilled into the conjunctival sac of one eye. The eyelids are gently held together for about one second.[\[21\]](#)
 - Initial Test: The test is first performed on a single animal. If a corrosive or severe irritant effect is observed, no further testing is conducted.[\[21\]](#)
 - Observation: The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application, and scoring is performed.[\[20\]](#)[\[22\]](#) Observations may be extended to assess the reversibility of effects.[\[22\]](#)
 - Confirmatory Test: If the initial test does not show severe effects, the response is confirmed using up to two additional animals.[\[19\]](#)

Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when handling **1,4-Dibromobenzene**.



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Workflow for Safe Handling and Emergency Response.

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[9] Ensure that eyewash stations and safety showers are readily accessible.[6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[6]
 - Skin Protection: Wear impervious protective gloves (e.g., nitrile rubber) and a lab coat.[9]
 - Respiratory Protection: If ventilation is inadequate or dust is generated, use a NIOSH-approved respirator.[6]
- First Aid Measures:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[3][12]

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[12]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[12]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[12][14]
- Accidental Release Measures: Avoid generating dust.[9] Sweep up the material and place it into a suitable, closed container for disposal.[9] Prevent entry into drains and waterways.
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[6] Keep the container tightly closed.[6]
- Disposal: Dispose of waste in accordance with local, regional, and national hazardous waste regulations.[9]

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